

Live Cell Imaging with CY5.5-COOH Chloride: Application Notes and Protocols

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Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622471

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **CY5.5-COOH chloride**, a near-infrared (NIR) fluorescent dye, for live cell imaging. This document outlines the dye's properties, offers detailed protocols for cell labeling and imaging, and presents applications in tracking dynamic cellular processes.

Introduction to CY5.5-COOH Chloride

CY5.5-COOH chloride is a bright and photostable cyanine dye that fluoresces in the near-infrared spectrum. Its carboxylic acid chloride functional group allows for covalent labeling of primary and secondary amines on the surface of live cells, enabling robust and long-term tracking. The NIR emission profile of CY5.5 minimizes autofluorescence from biological samples, leading to a high signal-to-noise ratio, which is advantageous for sensitive detection in live cell imaging and in vivo studies.

Key Properties and Characteristics

The spectral and physical properties of **CY5.5-COOH chloride** are summarized below, providing essential information for designing imaging experiments.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~675 nm	[1]
Emission Maximum (λ_{em})	~694 nm	
Molecular Weight	619.2 g/mol	
Solubility	Soluble in organic solvents (e.g., DMSO, DMF)	
Reactive Group	Carboxylic Acid Chloride	
Reactivity	Reacts with primary and secondary amines	

Applications in Live Cell Imaging

The ability to covalently label cell surface proteins makes **CY5.5-COOH chloride** a versatile tool for various live-cell imaging applications, including:

- **Cell Tracking and Migration Studies:** Labeled cells can be monitored over time to study their movement in response to stimuli, which is critical in cancer research and immunology.
- **Endocytosis and Membrane Trafficking:** By labeling the plasma membrane, the internalization and subsequent trafficking of membrane components can be visualized and quantified.
- **In Vivo Imaging:** The NIR fluorescence of CY5.5 allows for deep tissue penetration, making it suitable for tracking labeled cells in small animal models.

Experimental Protocols

The following protocols provide a starting point for using **CY5.5-COOH chloride** in live cell imaging. Optimization may be required for specific cell types and experimental conditions.

Protocol 1: Live Cell Surface Labeling

This protocol describes the general procedure for labeling the surface of live cells with **CY5.5-COOH chloride**.

Materials:

- **CY5.5-COOH chloride**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Live cells in culture
- Phosphate-Buffered Saline (PBS), sterile
- Complete cell culture medium
- Microcentrifuge tubes
- Imaging-compatible plates or dishes (e.g., glass-bottom dishes)

Procedure:

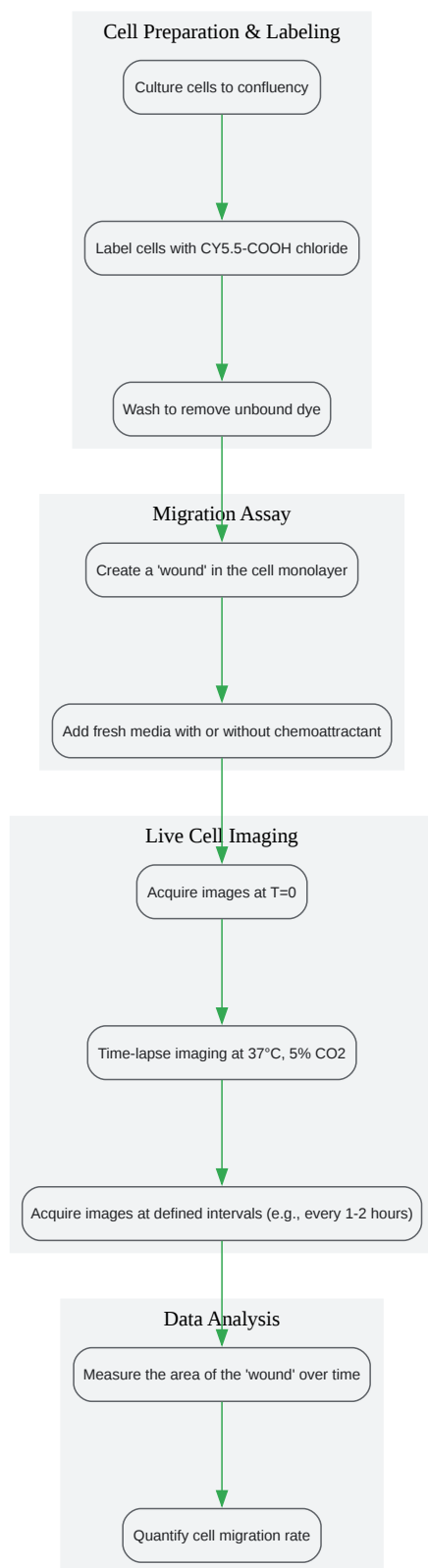
- **Prepare a Stock Solution:** Dissolve **CY5.5-COOH chloride** in anhydrous DMSO to a stock concentration of 1-10 mM. Store the stock solution at -20°C, protected from light and moisture.
- **Cell Preparation:** Culture cells to the desired confluency (typically 70-80%) in an imaging-compatible vessel.
- **Prepare Labeling Solution:** On the day of the experiment, dilute the **CY5.5-COOH chloride** stock solution in sterile PBS or serum-free medium to the desired final concentration (e.g., 1-10 µM). It is recommended to perform a concentration titration to determine the optimal concentration for your cell type.
- **Cell Labeling:**
 - Wash the cells twice with warm, sterile PBS to remove any residual serum.
 - Add the labeling solution to the cells and incubate for 15-30 minutes at 37°C, protected from light. The optimal incubation time may vary depending on the cell type.
- **Washing:**

- Aspirate the labeling solution.
- Wash the cells three times with warm, sterile PBS to remove any unbound dye.
- Add fresh, pre-warmed complete cell culture medium to the cells.
- Imaging: Proceed with live cell imaging using a fluorescence microscope equipped with appropriate filters for CY5.5 (Excitation: ~675 nm, Emission: ~694 nm).

Application Example 1: Tracking Cell Migration

This protocol outlines a workflow for a 2D cell migration assay using cells labeled with **CY5.5-COOH chloride**.

Experimental Workflow:



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Caption: Workflow for a 2D cell migration assay.

Quantitative Data Presentation:

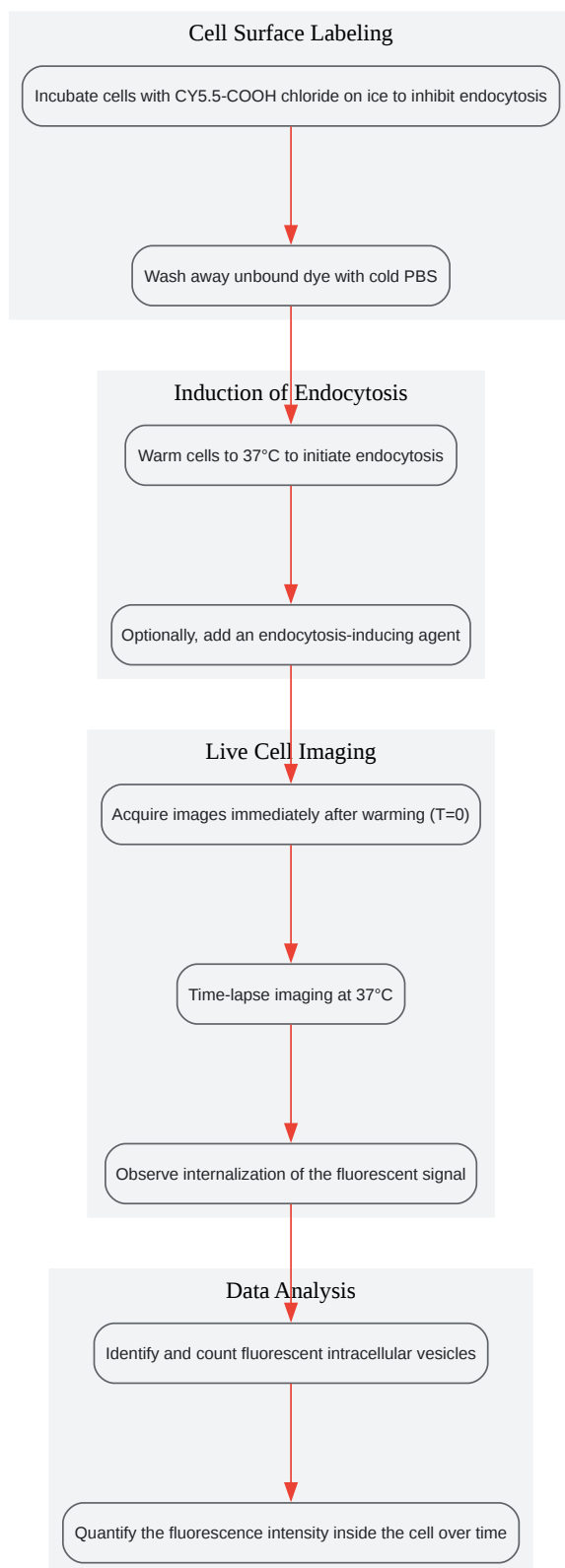
The rate of cell migration can be quantified by measuring the change in the cell-free area over time.

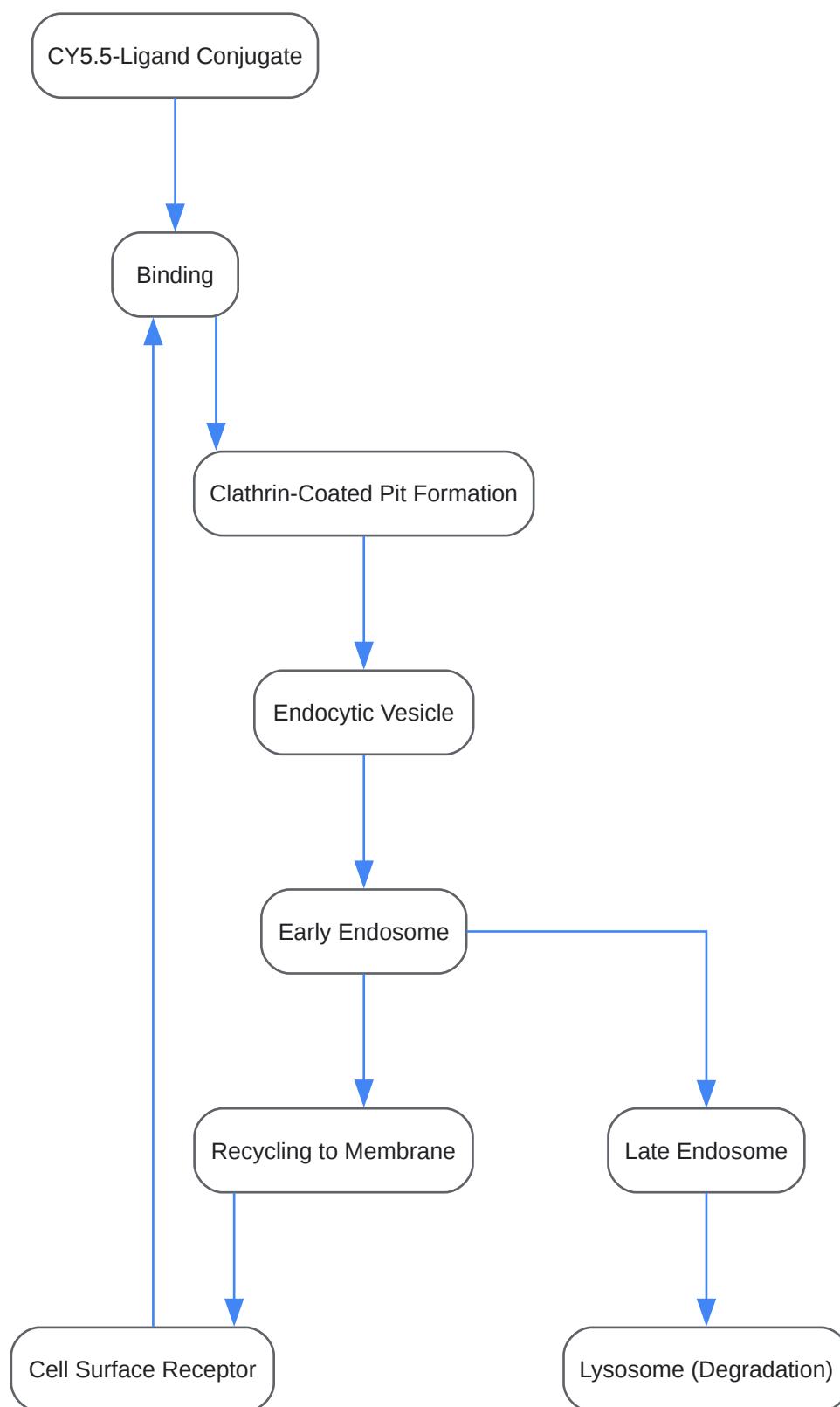
Time (hours)	Area of Cell-Free Region (μm²) - Control	Area of Cell-Free Region (μm²) - Treatment
0	500,000	500,000
2	450,000	480,000
4	380,000	450,000
6	290,000	410,000
8	180,000	360,000
12	50,000	280,000

Application Example 2: Visualizing Endocytosis

This protocol details how to use **CY5.5-COOH chloride** to label the cell surface and visualize the process of endocytosis.

Experimental Workflow:





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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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